

Biological Activity & Technical Profile: 2-(4-Methylcyclohexyl)aniline

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Compound of Interest

Compound Name: 2-(4-Methylcyclohexyl)aniline

Cat. No.: B13229651

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Content Type: Comparative Technical Guide Audience: Medicinal Chemists, Toxicologists, and Materials Scientists

Executive Summary

2-(4-Methylcyclohexyl)aniline is a specialized aniline derivative characterized by a bulky lipophilic cyclohexyl group at the ortho position. Unlike simple anilines (e.g., o-Toluidine) which are primarily known for high genotoxicity, this molecule serves a dual role:

- **Liquid Crystal Mesogen:** A critical intermediate for synthesizing high-dielectric anisotropy materials.
- **Pharmacological Scaffold:** A steric template for kinase inhibitors and SDHI (Succinate Dehydrogenase Inhibitor) fungicides.

This guide objectively compares its biological activity against o-Toluidine (a known carcinogen) and Aniline, demonstrating how steric hindrance and lipophilicity modulate its toxicological and pharmacological profile.

Comparative Analysis: Structure & Biological Activity[1][2]

The biological behavior of anilines is dictated by two factors: Metabolic Activation (N-hydroxylation) and Lipophilicity (Membrane Permeability).

Table 1: Physicochemical & Toxicological Comparison

Feature	2-(4-Methylcyclohexyl)aniline	o-Toluidine (Reference)	Aniline (Reference)
Structure	Ortho-bulky cyclohexyl group	Ortho-methyl group	Unsubstituted
Steric Hindrance	High (Blocks N-hydroxylation)	Low (Allows activation)	None
Lipophilicity (LogP)	~4.5 - 5.2 (Predicted)	1.32	0.90
Genotoxicity Risk	Moderate/Low (Steric shielding)	High (Group 1 Carcinogen)	Moderate (Group 2B)
Primary Application	Liquid Crystals, Kinase Scaffolds	Dyes, Rubber Chemicals	Industrial Intermediate
Key Metabolic Route	Ring hydroxylation (Para/Meta)	N-hydroxylation (Toxic)	N-hydroxylation

Mechanistic Insight: The "Steric Shielding" Hypothesis

The primary driver of aniline-induced bladder cancer is metabolic activation by Cytochrome P450 (CYP1A2), which converts the amine (-NH₂) to a hydroxylamine (-NHOH). This intermediate binds to DNA.

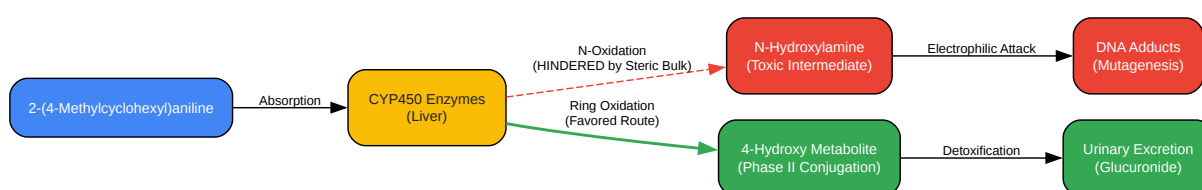
- **o-Toluidine:** The small methyl group does not sufficiently block CYP1A2, allowing rapid N-hydroxylation and subsequent DNA adduct formation.
- **2-(4-Methylcyclohexyl)aniline:** The bulky cyclohexyl ring at the ortho position creates a "steric shield." This forces metabolism towards the para-position of the phenyl ring

(detoxification) rather than the nitrogen (activation), significantly reducing mutagenic potential compared to o-toluidine.

Biological Pathways & Visualizations

Figure 1: Metabolic Fate & Activation Pathways

This diagram illustrates the divergence in metabolic processing due to steric hindrance.



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Caption: Steric hindrance of the cyclohexyl group reduces toxic N-hydroxylation, favoring safer ring-hydroxylation pathways.

Experimental Protocols for Validation

To validate the biological profile of this compound, researchers should employ the following standardized protocols.

Protocol A: Comparative Mutagenicity (Ames Test)

Objective: Verify if the steric bulk reduces genotoxicity compared to o-toluidine.

- Strains: Salmonella typhimurium TA98 (frameshift) and TA100 (base-pair substitution).
- Metabolic Activation: Prepare S9 mix (rat liver homogenate) to simulate mammalian metabolism.
- Dosing:
 - Test Compound: **2-(4-Methylcyclohexyl)aniline** (0.1 - 1000 μ g/plate).

- Positive Control: o-Toluidine (known mutagen).
- Negative Control: DMSO solvent.
- Incubation: Plate bacteria with compound +/- S9 mix on minimal agar. Incubate at 37°C for 48 hours.
- Analysis: Count revertant colonies.
 - Expected Result: **2-(4-Methylcyclohexyl)aniline** should show significantly lower revertant counts (lower mutagenicity index) than o-toluidine due to hindered N-oxidation.

Protocol B: Lipophilicity (LogP) Determination

Objective: Assess bioavailability for drug scaffold potential.

- Method: HPLC-based estimation (OECD 117) is preferred over Shake-flask due to high lipophilicity.
- Column: C18 Reverse-phase column.
- Mobile Phase: Methanol/Water (isocratic elution, e.g., 75:25).
- Standards: Calibrate with reference compounds (Aniline, Toluene, Naphthalene).
- Calculation:

Correlate

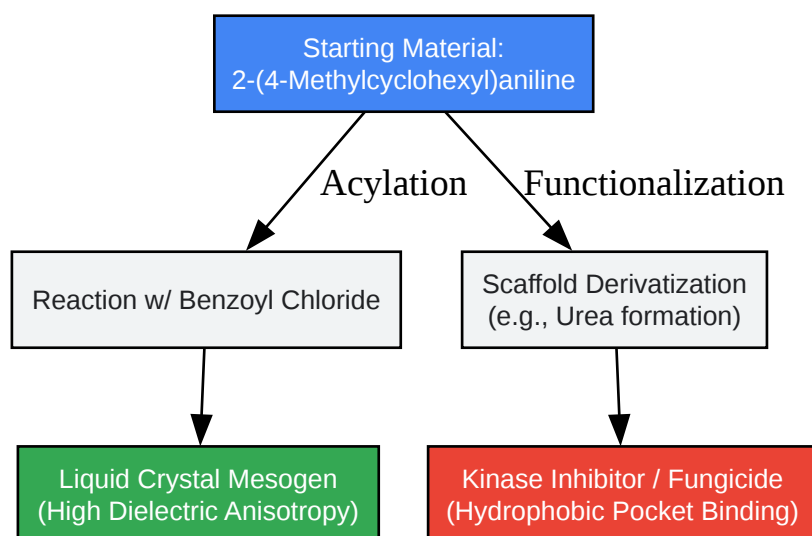
to known LogP values.

- Target Range: A LogP > 4.0 indicates high membrane permeability but potential for tissue accumulation (bioaccumulation).

Synthesis & Application Workflow

Figure 2: From Intermediate to Bioactive Scaffold

The compound serves as a "building block" for advanced materials and therapeutics.



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Caption: Dual application pathways in Materials Science (Liquid Crystals) and Medicinal Chemistry (Drug Scaffolds).

References

- National Toxicology Program (NTP). (2024). Report on Carcinogens: o-Toluidine. U.S. Department of Health and Human Services. [\[Link\]](#)
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